

# (3S,5R)-fluvastatin sodium USP EP standards

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## Compound Focus: (3S,5R)-fluvastatin sodium

CAS No.: 93957-55-2

Cat. No.: S528234

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## Chemical and Identification Data

The table below summarizes the fundamental identifying information for **(3S,5R)-Fluvastatin Sodium Salt** [1].

Property	Description
Common Name	(3S,5R)-Fluvastatin Sodium Salt
CAS Number	94061-81-1 [1]
Molecular Formula	$C_{24}H_{25}FNO_4 \cdot Na$ [1]
Molecular Weight	433.45 g/mol (calculated from formula $C_{24}H_{25}FNNaO_4$ ) [2]
Synonyms	(3S,5R,6E)-7-[3-(4-fluorophenyl)-1-(1-methylethyl)-1H-indol-2-yl]-3,5-dihydroxy-6-Heptenoic acid, sodium salt [1]

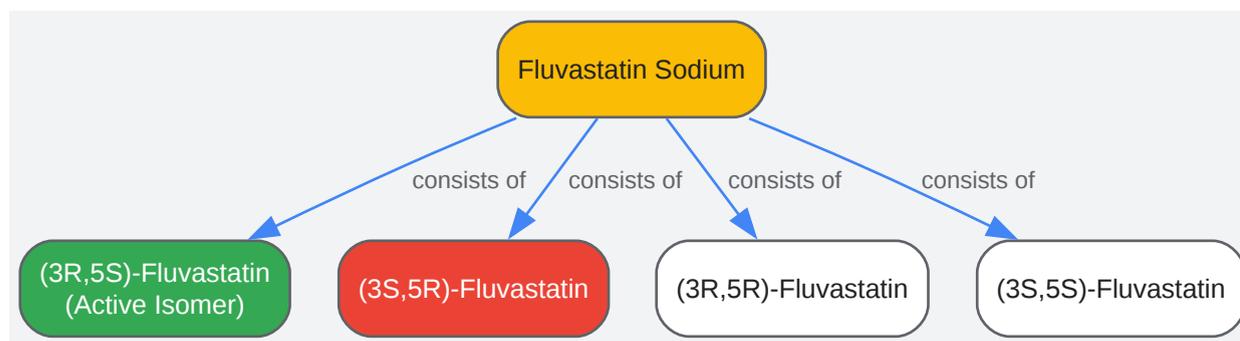
## Context on Fluvastatin and Its Stereoisomers

Fluvastatin sodium is a fully synthetic, competitive inhibitor of HMG-CoA reductase, the rate-limiting enzyme in cholesterol synthesis [2] [3]. The parent compound exists as a pair of enantiomers, and the (3S,5R) form is recognized as one of the specific stereoisomers used in pharmaceutical research and development [1].

- **Stereochemistry Matters:** The biological activity of fluvastatin is highly dependent on its three-dimensional structure. The (3R,5S) enantiomer is known to be the pharmacologically active form [4] [5]. The (3S,5R) isomer is part of the isomeric landscape that researchers control and monitor to ensure drug purity and efficacy.
- **Role of Standards:** Compounds like **(3S,5R)-Fluvastatin Sodium** Salt are critical as **Reference Standards** or **Impurity Standards**. They are used in analytical testing (e.g., HPLC, LC-MS) to identify and quantify the presence of specific isomers or related substances in active pharmaceutical ingredients (APIs) to ensure quality and compliance with pharmacopeial (USP/EP) requirements [1].

## Visualizing the Stereochemical Landscape

The following diagram illustrates the relationship between fluvastatin sodium and its key stereoisomers, which is central to understanding its chemical identity and purity control.



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## References

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